

# Sodium Thiophene-2-Trihydroxyborate: Technical Deep Dive

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## Compound of Interest

Compound Name: *Sodium thiophene-2-trihydroxyborate*

Cat. No.: *B12052172*

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## A Stoichiometrically Defined Reagent for Precision Cross-Coupling

### Executive Summary

**Sodium thiophene-2-trihydroxyborate** (CAS: 1351378-66-9) is the sodium salt of the "ate" complex formed between 2-thiopheneboronic acid and a hydroxide ion. Unlike its parent boronic acid, which exists in a fluctuating equilibrium with its dehydrated anhydride (boroxine), this trihydroxyborate salt exists as a discrete, monomeric, tetrahedral species.

For drug development professionals, this reagent offers three critical advantages over traditional boronic acids:

- **Stoichiometric Precision:** It eliminates the ambiguity of "boroxine content," ensuring exact molar equivalents are used.
- **Pre-Activation:** The boron center is already

hybridized and negatively charged, bypassing the base-hydrolysis step typically required before transmetallation in Suzuki-Miyaura couplings.

- Enhanced Water Solubility: Its ionic nature makes it ideal for "on-water" or aqueous-biphasic green chemistry applications.

## Chemical Identity & Properties

| Property          | Data                                                          |
|-------------------|---------------------------------------------------------------|
| IUPAC Name        | Sodium;trihydroxy(thiophen-2-yl)borate(1-)                    |
| CAS Number        | 1351378-66-9                                                  |
| Molecular Formula |                                                               |
| Molecular Weight  | 167.95 g/mol                                                  |
| Geometry          | Tetrahedral ( Boron)                                          |
| Appearance        | White to off-white crystalline solid                          |
| Solubility        | High: Water, Methanol; Low: Hexanes, Toluene                  |
| Stability         | Air-stable solid; avoids spontaneous dehydration to boroxines |

## Structural Causality

The stability of this salt stems from the saturation of the boron atom's empty p-orbital. In neutral boronic acids (

), this empty orbital drives the reversible formation of trimeric boroxines (anhydrides) to stabilize the electron deficiency. In **sodium thiophene-2-trihydroxyborate**, the coordination of the third hydroxyl group donates electron density, locking the boron into a stable tetrahedral octet.

## Mechanistic Insight: The "Pre-Activated" Advantage

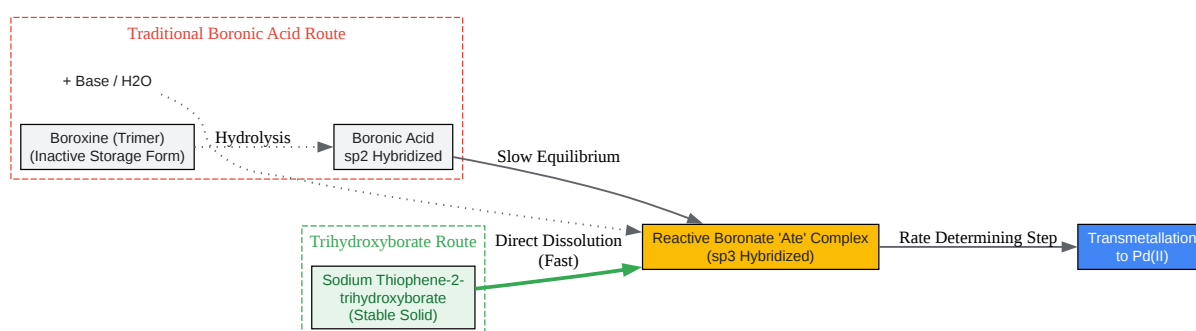
In a standard Suzuki-Miyaura coupling using boronic acids, the reaction is not simply

. The boronic acid must first react with a base to form the reactive boronate species. This introduces a kinetic lag and requires excess base.

**Sodium thiophene-2-trihydroxyborate** enters the catalytic cycle directly as the reactive species, accelerating the transmetallation step.

## Diagram 1: Activation Pathway Comparison

This diagram illustrates how the trihydroxyborate salt bypasses the equilibrium bottlenecks associated with boronic acids.



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Caption: The salt form (green path) bypasses the boroxine-acid hydrolysis equilibrium, providing a direct entry to the active transmetallation species.

## Experimental Protocols

### Synthesis of Sodium Thiophene-2-Trihydroxyborate

Use this protocol to convert commercial boronic acid into the defined salt for stoichiometric control.

## Reagents:

- 2-Thiopheneboronic acid (1.0 equiv)
- Sodium hydroxide (1.0 equiv, typically 1M aqueous solution)
- Acetone (Reagent grade)

## Methodology:

- Dissolution: Dissolve 2-thiopheneboronic acid in a minimal amount of acetone at room temperature.
- Salt Formation: Dropwise add 1.0 equivalent of NaOH (1M aq) under vigorous stirring. A precipitate should begin to form almost immediately as the non-polar acid converts to the polar salt.
- Crystallization: Stir for 30 minutes. If precipitation is incomplete, add cold diethyl ether to force the salt out of solution.
- Isolation: Filter the white solid using a sintered glass funnel.
- Purification: Wash the filter cake with cold ether/acetone (1:1) to remove unreacted boronic acid.
- Drying: Dry under high vacuum (0.1 mbar) for 4 hours. Note: Do not use heat, as this may reverse the equilibrium and dehydrate the salt.

## Application: Ligand-Free "On-Water" Suzuki Coupling

This protocol utilizes the high water solubility of the salt to perform green chemistry couplings without organic solvents.

## Reagents:

- Aryl Halide (1.0 mmol)
- **Sodium thiophene-2-trihydroxyborate** (1.1 mmol)

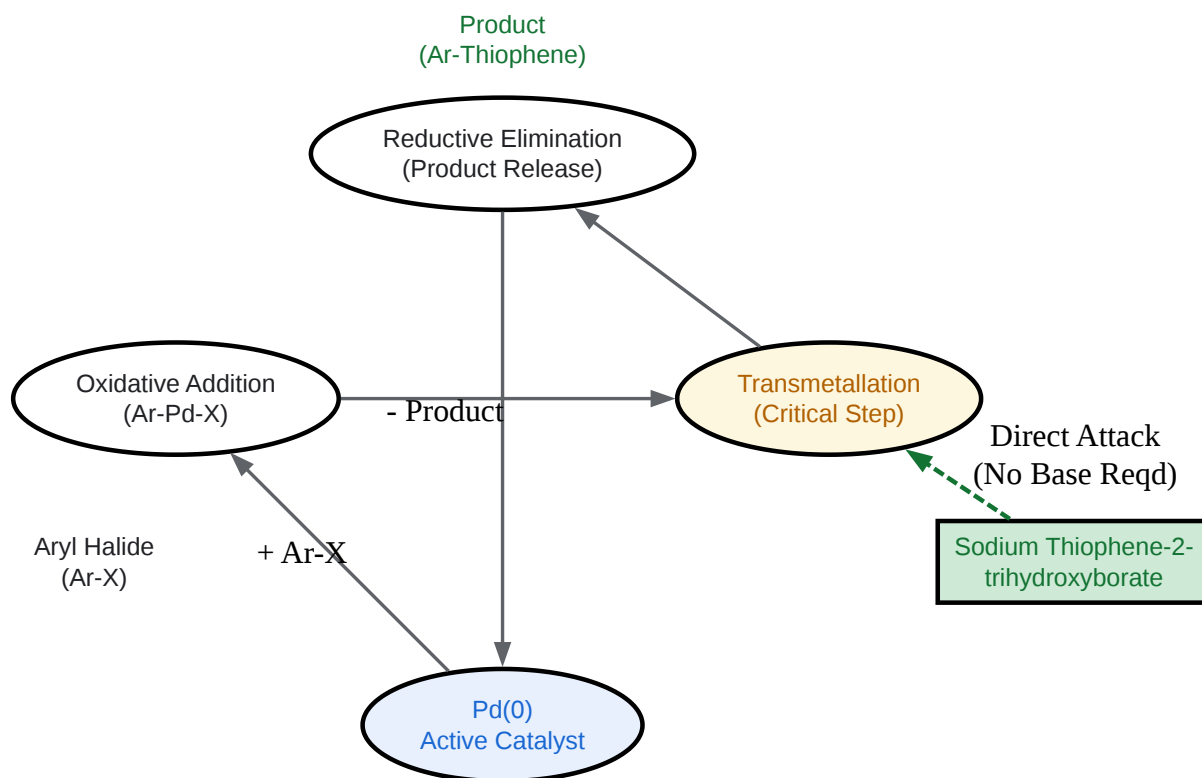
- (1-2 mol%)
- Solvent: Degassed Water (3 mL)
- Base: None required (if the salt is pure) or mild (0.5 equiv) to neutralize acid generated from the halide.

#### Workflow:

- Charge: In a 10 mL reaction vial, combine the aryl halide, trihydroxyborate salt, and palladium catalyst.
- Solvent: Add degassed water. The trihydroxyborate will dissolve immediately; the aryl halide may form an emulsion.
- Reaction: Cap and stir vigorously at ambient temperature (25°C). Note: The reaction is often faster than traditional boronic acids due to the pre-formation of the 'ate' complex.
- Monitoring: Monitor by TLC or LC-MS.
- Workup: Extract with ethyl acetate. The inorganic boron byproducts remain in the aqueous phase, simplifying purification.

## Catalytic Cycle Visualization

The following diagram details the specific entry point of the thiophene reagent into the palladium cycle.



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Caption: The trihydroxyborate reagent (green box) directly engages the Pd(II) intermediate, bypassing the base activation step required for boronic acids.

## Safety & Handling

- **Hazard Classification:** Generally considered an irritant (Skin/Eye).
- **Storage:** Store in a desiccator. While more stable than boronic acids, prolonged exposure to atmospheric moisture and  
  
can slowly degrade the salt back to boric acid and thiophene.
- **Incompatibility:** Strong acids (will protonate the complex, releasing boronic acid) and strong oxidizers.

## References

- Cammidge, A. N., et al. (2010). Highly effective alternative aryl trihydroxyborate salts for a ligand-free, on-water Suzuki–Miyaura coupling reaction. *Green Chemistry*.
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